

OTS186935 hydrochloride solubility in PBS and cell media

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Compound of Interest

Compound Name: OTS186935 hydrochloride

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Technical Support Center: OTS186935 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and mechanism of action of **OTS186935 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is OTS186935 hydrochloride and what is its mechanism of action?

OTS186935 hydrochloride is a potent and specific small molecule inhibitor of the histone methyltransferase SUV39H2, with an IC50 of 6.49 nM.[1][2][3][4] By inhibiting SUV39H2, it prevents the trimethylation of histone H3 at lysine 9 (H3K9me3), a key epigenetic modification associated with transcriptional repression and heterochromatin formation.[5] OTS186935 has been shown to regulate the production of γ-H2AX, a marker for DNA double-strand breaks, indicating its involvement in the DNA damage response pathway.[1][2][3][4]

Q2: What are the recommended solvents and storage conditions for **OTS186935 hydrochloride**?

OTS186935 hydrochloride should be stored as a solid at 4°C, protected from moisture. For creating stock solutions, DMSO is a common solvent. Once dissolved, it is recommended to



aliquot the solution and store it at -20°C for up to one month or -80°C for up to six months to avoid repeated freeze-thaw cycles.[1]

Q3: What is the solubility of OTS186935 hydrochloride in common laboratory solvents?

The solubility of **OTS186935 hydrochloride** varies depending on the solvent. Please refer to the table below for detailed information.

Data Presentation: Solubility of OTS186935

Hvdrochloride

Solvent	Solubility	Molar Concentration (approx.)	Notes
PBS (Phosphate- Buffered Saline)	100 mg/mL	191.46 mM	Requires ultrasonication for dissolution.[2]
Water	50 mg/mL	95.73 mM	Requires ultrasonication for dissolution.
DMSO (Dimethyl Sulfoxide)	25 mg/mL	47.86 mM	Requires ultrasonication for dissolution.

Molecular Weight of OTS186935 hydrochloride is approximately 522.31 g/mol .

Troubleshooting Guides

Issue 1: Difficulty in dissolving OTS186935 hydrochloride.

- Possible Cause: The compound may not be readily soluble at the desired concentration or temperature.
- Troubleshooting Steps:
 - Increase Sonication Time: Apply ultrasonication for a longer duration to aid dissolution.



- Gentle Warming: Gently warm the solution (e.g., in a 37°C water bath) while sonicating.
 Avoid excessive heat, which could degrade the compound.
- Use a Vortex Mixer: Vigorous mixing on a vortex mixer can also help to break up any clumps and facilitate dissolution.
- Prepare a More Dilute Stock Solution: If you consistently face issues, consider preparing a less concentrated stock solution in DMSO before further dilution into aqueous buffers.

Issue 2: Precipitation of the compound after dilution in PBS or cell culture media.

- Possible Cause: The aqueous solubility of OTS186935 hydrochloride is lower than its solubility in organic solvents like DMSO. Diluting a concentrated DMSO stock into an aqueous buffer can cause the compound to precipitate out of solution.
- Troubleshooting Steps:
 - Perform a Pilot Solubility Test: Before preparing a large volume, test the solubility of your desired final concentration in a small volume of the target buffer or media.
 - Lower the Final Concentration: If precipitation occurs, try lowering the final working concentration of OTS186935 hydrochloride.
 - Increase the Percentage of Co-solvent (for in vitro assays): While not ideal for all cell
 culture experiments, a slightly higher final concentration of DMSO (e.g., up to 0.5%) might
 be necessary to maintain solubility. Always include a vehicle control with the same final
 DMSO concentration in your experiments.
 - Freshly Prepare Working Solutions: Prepare the working solution in PBS or cell media immediately before use to minimize the risk of precipitation over time.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

 Weigh the Compound: Accurately weigh the required amount of OTS186935 hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.22 mg of the compound.



- Add DMSO: Add the appropriate volume of high-purity, anhydrous DMSO. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Dissolve the Compound: Use a combination of vortexing and ultrasonication until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used if necessary.
- Storage: Aliquot the stock solution into smaller volumes and store at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution in Cell Culture Media

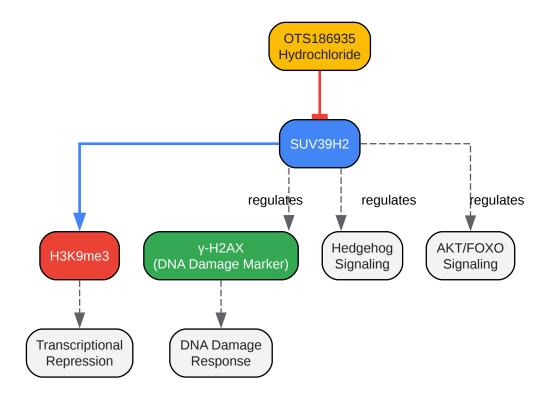
- Thaw Stock Solution: Thaw an aliquot of the 10 mM OTS186935 hydrochloride stock solution in DMSO at room temperature.
- Dilute into Media: Directly add the required volume of the DMSO stock solution to your prewarmed cell culture medium (e.g., DMEM or RPMI-1640) to achieve the desired final concentration. It is crucial to add the stock solution to the media while gently vortexing or swirling the tube to ensure rapid and even distribution, which can help prevent localized high concentrations and subsequent precipitation.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is as low as possible (ideally ≤ 0.1%) and consistent across all experimental conditions, including the vehicle control.
- Use Immediately: Use the freshly prepared working solution for your cell-based assays immediately.

Signaling Pathways and Experimental Workflows

OTS186935 hydrochloride acts as a potent inhibitor of SUV39H2, a key enzyme responsible for the trimethylation of histone H3 at lysine 9 (H3K9me3). This epigenetic mark is crucial for gene silencing and chromatin condensation. The inhibition of SUV39H2 leads to a reduction in H3K9me3 levels, which can affect various downstream cellular processes, including the DNA damage response. One of the key indicators of DNA double-strand breaks is the phosphorylation of the histone variant H2AX to form γ-H2AX. The regulation of γ-H2AX is influenced by SUV39H2 activity, placing OTS186935 within the broader context of DNA repair



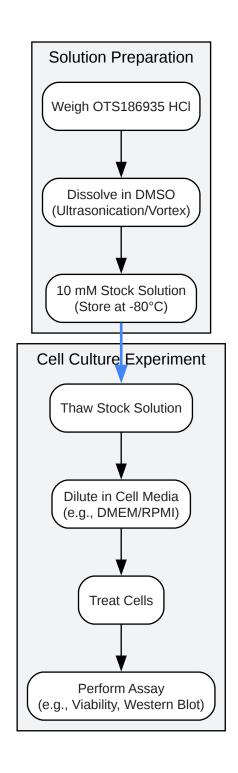
and genome stability pathways. Furthermore, SUV39H2 has been implicated in the regulation of the Hedgehog and AKT/FOXO signaling pathways.[6][7]



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Caption: Mechanism of action of OTS186935 hydrochloride.





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Caption: Experimental workflow for using OTS186935 hydrochloride.



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